

Essential Guide to Handling 4-Nitrobenzyl Bromide: Safety, Operational, and Disposal Protocols

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Compound of Interest

Compound Name: 4-Nitrobenzyl bromide

Cat. No.: B041307

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **4-Nitrobenzyl bromide**. Adherence to these procedural steps is vital for ensuring laboratory safety and proper chemical management.

Chemical and Physical Properties

4-Nitrobenzyl bromide is a pale yellow crystalline solid.^[1] It is classified as a hazardous substance that can cause severe skin burns and serious eye damage.^{[2][3][4][5]} It also acts as a lachrymator, a substance that irritates the eyes and causes tearing.^{[4][6]}

Property	Data	Reference
CAS Number	100-11-8	[2][3][4]
Molecular Formula	C ₇ H ₆ BrNO ₂	[4][6]
Molecular Weight	216.03 g/mol	[4][6]
Appearance	Beige / Pale yellow crystalline solid/powder	[1][2][7]
Melting Point	98 - 106 °C (208.4 - 222.8 °F)	[1][2]
Flash Point	> 100 °C (> 212 °F)	[2][8]
Solubility	Slightly soluble in water; soluble in organic solvents.[1]	[1]
Hazards	Causes severe skin burns and eye damage, lachrymator.[2][3] [4][6]	[2][3][4][6]

Operational Plan: Handling 4-Nitrobenzyl Bromide

A systematic approach is essential when working with **4-Nitrobenzyl bromide** to minimize exposure and ensure safety. All handling of this chemical should occur inside a certified chemical fume hood.[8] Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[3][8]

Personal Protective Equipment (PPE)

A multi-layered PPE approach is required to provide a sufficient barrier against this hazardous chemical.[9]

- **Hand Protection:** Wear two pairs of chemotherapy-rated nitrile gloves that meet ASTM D6978 standards.[10] The inner glove should be tucked under the cuff of the lab coat, and the outer glove should extend over the cuff.[11] Gloves must be inspected before use and changed every 30 minutes or immediately upon contamination.[4][10]

- Body Protection: A disposable, polyethylene-coated, solid-front protective gown should be worn.[9][10] Ensure it has long sleeves with tight-fitting elastic or knitted cuffs.[11]
- Eye and Face Protection: Chemical safety goggles are mandatory.[3] For splash hazards, a full-face shield should be worn in addition to safety goggles.[4][5]
- Respiratory Protection: All work must be conducted in a chemical fume hood.[8] If there is a risk of dust generation or exceeding exposure limits, a NIOSH-approved N95 respirator or a powered air-purifying respirator (PAPR) is required.[3][10]

Step-by-Step Handling Protocol

- Preparation:
 - Designate a specific area within a chemical fume hood for handling **4-Nitrobenzyl bromide**.
 - Ensure all necessary equipment (spatulas, weigh boats, containers) and waste disposal containers are inside the hood before you begin.
 - Don all required PPE as outlined above.[11]
- Weighing and Transfer:
 - Handle **4-Nitrobenzyl bromide** as a solid powder, minimizing the creation of dust.[4][7]
 - Carefully weigh the required amount on a tared weigh boat inside the fume hood.
 - Transfer the solid to the reaction vessel using a spatula.
 - If any dust is generated, gently wipe the area with a damp cloth or paper towel, and dispose of it as hazardous waste immediately.
- Post-Handling Cleanup:
 - Thoroughly decontaminate all surfaces and equipment after use.
 - Remove the outer pair of gloves first, followed by the gown.[11]

- Remove the inner pair of gloves and wash hands thoroughly with soap and water.[4]
- Dispose of all disposable PPE as contaminated waste.[11]

Emergency Procedures

- Skin Contact: Immediately remove all contaminated clothing.[4] Flush the affected skin with copious amounts of water for at least 15 minutes.[7] Seek immediate medical attention.[4][7]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[7][8] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.[4]
- Inhalation: Move the individual to fresh air at once.[7] If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth).[3][8] Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting.[4][8] If the person is conscious, rinse their mouth with water.[4] Never give anything by mouth to an unconscious person.[7] Seek immediate medical attention.[7]
- Spills: Evacuate the area.[4] Wearing full PPE, cover the spill with an absorbent material.[7] Carefully sweep up the material, avoiding dust generation, and place it into a labeled, sealed container for hazardous waste disposal.[4][7] Ventilate the area and decontaminate the spill site.[5]

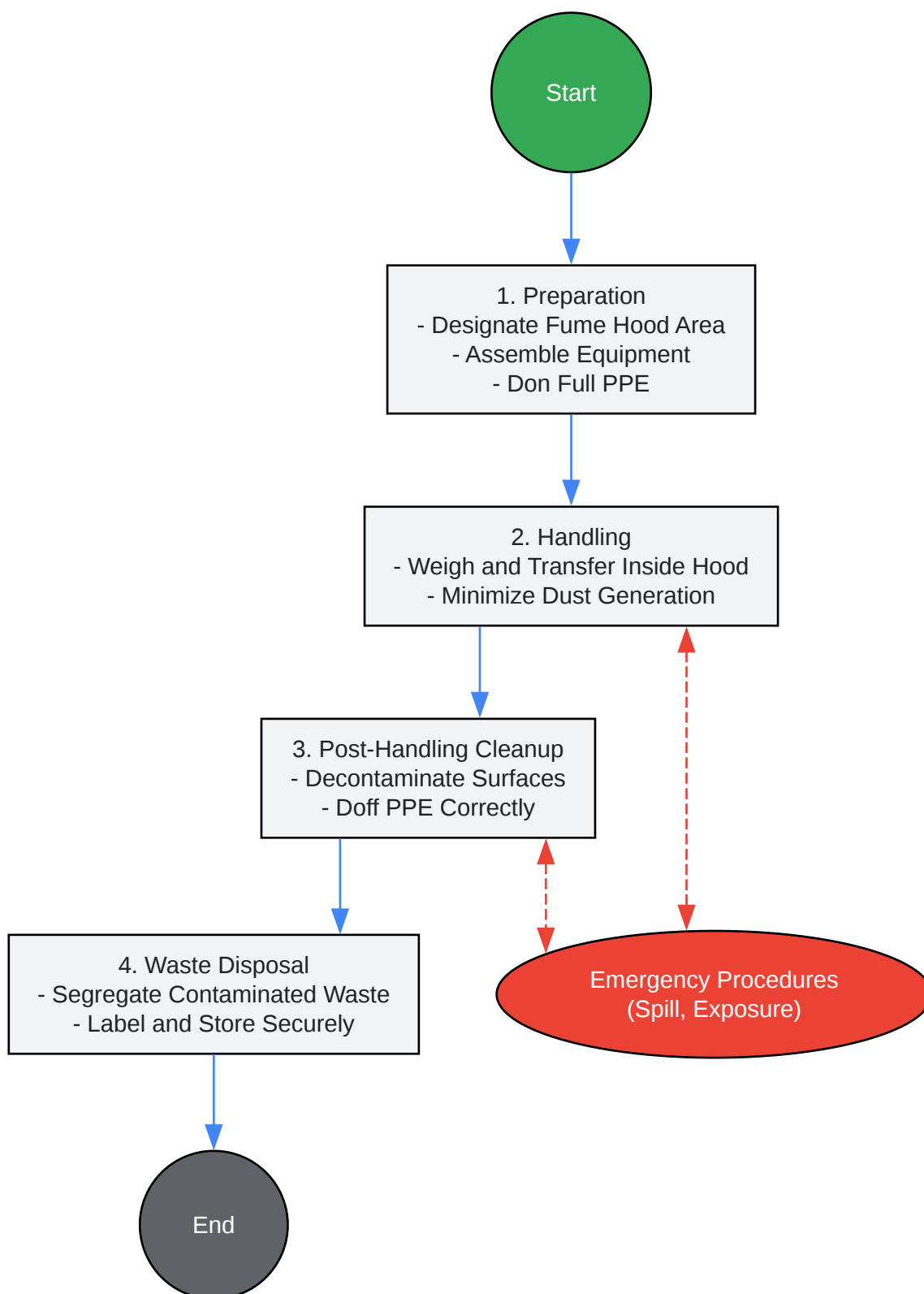
Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance. **4-Nitrobenzyl bromide** and any materials contaminated with it must be treated as hazardous waste.[7]

- Waste Segregation:
 - Solid Waste: All unused **4-Nitrobenzyl bromide**, contaminated weigh boats, paper towels, and other solid materials must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.[4]

- PPE: All disposable PPE, including gloves, gowns, and shoe covers, should be considered contaminated and placed in a designated hazardous waste container immediately after use.[\[11\]](#)
- Sharps: Any contaminated sharps (e.g., needles, broken glass) must be placed in a puncture-resistant sharps container labeled for hazardous chemical waste.
- Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**4-Nitrobenzyl Bromide**," and the associated hazards (Corrosive, Irritant).[\[4\]](#)[\[8\]](#)
- Storage and Removal:
 - Store waste containers in a cool, dry, and well-ventilated secondary containment area away from incompatible materials.[\[7\]](#)
 - Arrange for disposal through a licensed professional waste disposal service in accordance with federal, state, and local regulations.[\[4\]](#)[\[8\]](#) Do not release this chemical into the environment.[\[1\]](#)[\[3\]](#)

Visual Workflow for Handling 4-Nitrobenzyl Bromide



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References

- 1. ketonepharma.com [ketonepharma.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. cdhfinechemical.com [cdhfinechemical.com]
- 5. carlroth.com [carlroth.com]
- 6. 4-Nitrobenzyl bromide | C₇H₆BrNO₂ | CID 66011 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 8. leonidchemicals.net [leonidchemicals.net]
- 9. gerpac.eu [gerpac.eu]
- 10. workwearsolutions.net [workwearsolutions.net]
- 11. halyardhealth.com [halyardhealth.com]
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